

(R)-Coriolic Acid: An Enigmatic Endogenous Lipid Mediator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-Coriolic acid

Cat. No.: B15602415

[Get Quote](#)

(R)-Coriolic acid, also known as (R)-13-hydroxy-9Z,11E-octadecadienoic acid, is a naturally occurring fatty acid derivative. While its presence has been confirmed in some natural sources, its role as an endogenous lipid mediator in physiological and pathophysiological processes remains largely uncharted territory in scientific research. This technical guide provides a comprehensive overview of what is known about coriolic acid, acknowledging the significant research focus on its (S)-enantiomer and highlighting the critical knowledge gaps surrounding the (R)-isoform.

Decades of research have established a vast landscape of bioactive lipids that orchestrate cellular signaling and regulate inflammatory responses, metabolic processes, and cell fate. Among these, the hydroxyoctadecadienoic acids (HODEs), derived from the essential fatty acid linoleic acid, have garnered considerable attention. While the (S)-enantiomer of coriolic acid, (S)-13-HODE, has been extensively studied for its anti-cancer and anti-inflammatory properties, its chiral counterpart, **(R)-coriolic acid**, remains an enigma.

Biosynthesis and Metabolism: A Tale of Two Enantiomers

The production of 13-HODE in mammals can occur through both enzymatic and non-enzymatic pathways. The stereochemical outcome of these reactions is a critical determinant of the subsequent biological activity.

Enzymatic synthesis, primarily mediated by lipoxygenase (LOX) and cyclooxygenase (COX) enzymes, is highly stereospecific, predominantly producing the (S)-enantiomer.^[1] In contrast, non-enzymatic oxidation of linoleic acid, which occurs under conditions of oxidative stress, results in a racemic mixture of (S)- and (R)-HODEs.^[2] Cytochrome P450 (CYP) enzymes can also metabolize linoleic acid to a mixture of 13-HODE and 9-HODE, typically yielding a predominance of the (R)-stereoisomer.^[2]

The metabolism of 13(S)-HODE has been shown to proceed via peroxisome-dependent β -oxidation, leading to chain-shortened products, or oxidation to 13-oxo-9Z,11E-octadecadienoic acid (13-oxo-ODE).^[1] The metabolic fate of **(R)-coriolic acid** has not been specifically elucidated.

Biological Activities: The Well-Studied (S)-Enantiomer and the Unknown (R)-Enantiomer

The vast majority of research on the biological activities of coriolic acid has focused on the (S)-enantiomer. These studies have revealed its potent anti-cancer and anti-inflammatory effects, primarily through the modulation of the c-Myc signaling pathway.^{[3][4][5][6][7][8]}

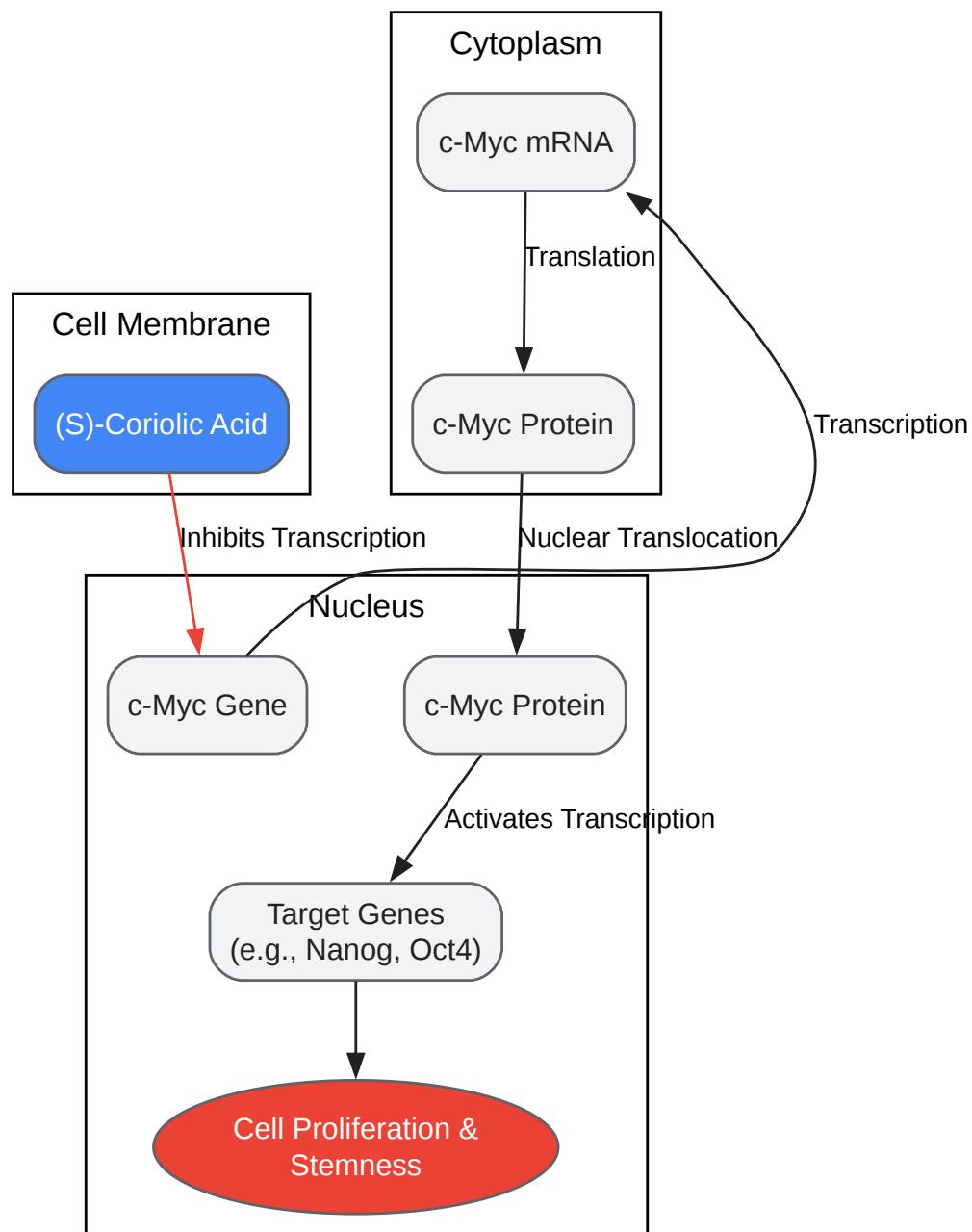
In stark contrast, there is a significant dearth of information regarding the specific biological activities of **(R)-coriolic acid** as an endogenous lipid mediator. While it was isolated from *Coriaria* seed oils in 1968, its physiological relevance in mammals remains to be determined.^[9]

Table 1: Quantitative Data on the Biological Activities of (S)-Coriolic Acid

Biological Activity	Cell Line/Model	Concentration/ Dosage	Observed Effect	Reference
Anticancer Activity				
Cytotoxicity (IC50)	MDA-MB-231 (Human Breast Cancer)	289.3 μ M	50% growth inhibition at 24 hours	[10]
Cytotoxicity (IC50)	MCF-7 (Human Breast Cancer)	386.9 μ M	50% growth inhibition at 24 hours	[10]
Reduction of CD44high/CD24low Population	MDA-MB-231	200 μ M	Decreased from 94.0% to 66.3%	[10]
Induction of Apoptosis in Mammospheres	MDA-MB-231	150 μ M	Increased late apoptosis from 5.7% to 39.6%	[10]
Anti-inflammatory Activity				
TPA-induced ear edema in mice	In vivo	0.09–0.3 mg per ear	Marked anti-inflammatory effect	[11]

Signaling Pathways: Insights from the (S)-Enantiomer

The primary signaling pathway modulated by (S)-coriolic acid is the c-Myc pathway, a critical regulator of cell proliferation, growth, and apoptosis.[5][6][7][8] (S)-Coriolic acid has been shown to decrease both the transcriptional and translational levels of the c-Myc gene, leading to the suppression of breast cancer stem cells.[5][8]



[Click to download full resolution via product page](#)

Signaling pathway of (S)-Coriolic acid in breast cancer stem cells.

Experimental Protocols

Detailed methodologies are essential for the advancement of research in this field. The following section outlines key experimental protocols relevant to the study of coriolic acid.

Isolation and Purification of (S)-Coriolic Acid from *Salicornia herbacea*

This protocol describes the extraction and purification of (S)-coriolic acid from a known natural source.

- Extraction:
 - Dried and powdered *Salicornia herbacea* is extracted with methanol.
 - The methanol extract is concentrated under reduced pressure.
 - The crude extract is then subjected to solvent partitioning between water and ethyl acetate. The ethyl acetate fraction, containing (S)-coriolic acid, is collected.[12]
- Chromatographic Purification:
 - The ethyl acetate fraction is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and ethyl acetate.
 - Fractions are monitored by thin-layer chromatography (TLC).
 - Fractions containing the compound of interest are pooled and further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column.[12]



[Click to download full resolution via product page](#)

Workflow for the isolation of (S)-Coriolic acid.

Chiral High-Performance Liquid Chromatography (Chiral HPLC) for Enantiomeric Purity Assessment

This method is crucial for separating and quantifying the (S) and (R) enantiomers of coriolic acid.

- Sample Preparation: The coriolic acid sample is derivatized to its methyl ester using a methylating agent such as methanolic HCl or BF_3 -methanol.[13]
- HPLC Conditions:
 - Column: A chiral stationary phase column (e.g., Chiraldak AD-H or Chiraldak OD-H).[13]
 - Mobile Phase: A mixture of n-hexane and a polar modifier like isopropanol or ethanol.[13]
 - Detection: UV detector.
- Data Analysis: The enantiomeric excess (% ee) is calculated from the peak areas of the two enantiomers.

Future Directions

The significant knowledge gap regarding the endogenous role and biological activities of **(R)-coriolic acid** presents a compelling area for future research. Key questions that need to be addressed include:

- What are the specific enzymatic pathways responsible for the endogenous production of **(R)-coriolic acid** in mammals?
- Does **(R)-coriolic acid** have unique biological activities, or does it antagonize or synergize with the effects of **(S)-coriolic acid**?
- What are the specific cellular receptors and signaling pathways that are modulated by **(R)-coriolic acid**?
- What is the physiological and pathological relevance of the (R)-/(S)-coriolic acid ratio in different tissues and disease states?

Answering these questions will not only illuminate the role of this enigmatic lipid mediator but could also open new avenues for therapeutic intervention in a range of diseases. The development of stereospecific synthetic methods and analytical techniques will be paramount to advancing our understanding of **(R)-coriolic acid**'s place in the complex web of lipid signaling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 13-Hydroxyoctadecadienoic acid - Wikipedia [en.wikipedia.org]
- 2. 13-Hydroxy-9,11-Octadecadienoic Acid | 5204-88-6 | Benchchem [benchchem.com]
- 3. mdpi.com [mdpi.com]

- 4. Coriolic Acid (13-(S)-Hydroxy-9 Z, 11 E-octadecadienoic Acid) from Glasswort (*Salicornia herbacea* L.) Suppresses Breast Cancer Stem Cell through the Regulation of c-Myc - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. Structure and intraglyceride distribution of coriolic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. Biological effects of corosolic acid as an anti-inflammatory, anti-metabolic syndrome and anti-neoplastic natural compound - PMC [pmc.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [(R)-Coriolic Acid: An Enigmatic Endogenous Lipid Mediator]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602415#r-coriolic-acid-as-an-endogenous-lipid-mediator\]](https://www.benchchem.com/product/b15602415#r-coriolic-acid-as-an-endogenous-lipid-mediator)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com